

Proper Disposal of Raclopride-d5 Hydrochloride: A Step-by-Step Guide

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Compound of Interest

Compound Name: *Raclopride-d5 Hydrochloride*

Cat. No.: *B565286*

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This guide provides essential procedures for the safe and compliant disposal of **Raclopride-d5 Hydrochloride**, ensuring the safety of laboratory personnel and the protection of the environment. While Safety Data Sheets (SDS) for **Raclopride-d5 Hydrochloride** and its non-deuterated form indicate the substance is not classified as hazardous under the Globally Harmonized System (GHS), it is best practice to manage all research chemicals through a designated chemical waste stream.^{[1][2]}

Immediate Safety and Handling

Before beginning any disposal procedure, ensure you are wearing the appropriate Personal Protective Equipment (PPE).

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is necessary to prevent skin contact.

In case of accidental exposure, follow these first-aid measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.^[1]
- Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing. If irritation persists, seek medical attention.^[1]

- Inhalation: Move to fresh air. If breathing is difficult, provide assistance and seek medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[1\]](#)

Waste Classification and General Principles

Raclopride-d5 Hydrochloride should be handled as a chemical waste. Do not dispose of this compound down the drain or in regular solid waste.[\[2\]](#) Adherence to the following general principles for hazardous waste management is crucial for safety and compliance:

- Avoidance: Minimize waste generation whenever possible.[\[3\]](#)
- Segregation: Collect waste in designated, separate containers. Avoid mixing different waste streams.[\[4\]](#)
- Labeling: Clearly label all waste containers with the full chemical name ("**Raclopride-d5 Hydrochloride**") and the words "Hazardous Waste".[\[3\]](#)
- Containment: Use appropriate, tightly sealed containers for waste collection. The original product container can be used if it is in good condition.[\[4\]](#) Containers should not be filled beyond 90% capacity.[\[3\]](#)
- Storage: Store waste containers in a designated and controlled satellite accumulation area within the laboratory.[\[5\]](#)

Step-by-Step Disposal Protocol

1. Unused or Expired Solid Compound:

- Collect the solid **Raclopride-d5 Hydrochloride** in a designated hazardous waste container.
- Ensure the container is properly labeled with the chemical name and hazard information.
- Store the container in your lab's satellite accumulation area, segregated from incompatible materials like strong oxidizing agents.[\[6\]](#)

2. Solutions Containing **Raclopride-d5 Hydrochloride**:

- Collect all aqueous and solvent-based solutions containing **Raclopride-d5 Hydrochloride** in a designated liquid hazardous waste container.
- Do not mix with other incompatible waste streams.[\[4\]](#)
- Label the container with the full name of all chemical constituents and their approximate concentrations.
- Keep the waste container securely closed except when adding waste.[\[4\]](#)

3. Contaminated Labware (e.g., pipette tips, vials, gloves):

- Collect all grossly contaminated disposable items in a designated solid chemical waste container.
- This container should be clearly labeled as "Hazardous Waste" and list the chemical contaminants.
- Minimize contamination of the exterior of the waste container.[\[3\]](#)

4. Empty **Raclopride-d5 Hydrochloride** Containers:

- According to best practices for acutely toxic chemicals (P-listed), containers should be triple-rinsed.[\[4\]](#) While Raclopride is not P-listed, this is a prudent step.
- Collect the rinsate (the liquid from rinsing) as liquid chemical waste.
- After rinsing, deface the original label to prevent misuse.
- The rinsed container can then typically be disposed of as regular laboratory glass or plastic waste, according to your institution's guidelines.

5. Arranging for Final Disposal:

- Once your waste container is full (not exceeding 90%) or ready for disposal, follow your institution's procedures to request a pickup from the Environmental Health and Safety (EHS)

department or a licensed chemical waste disposal contractor.[\[5\]](#)

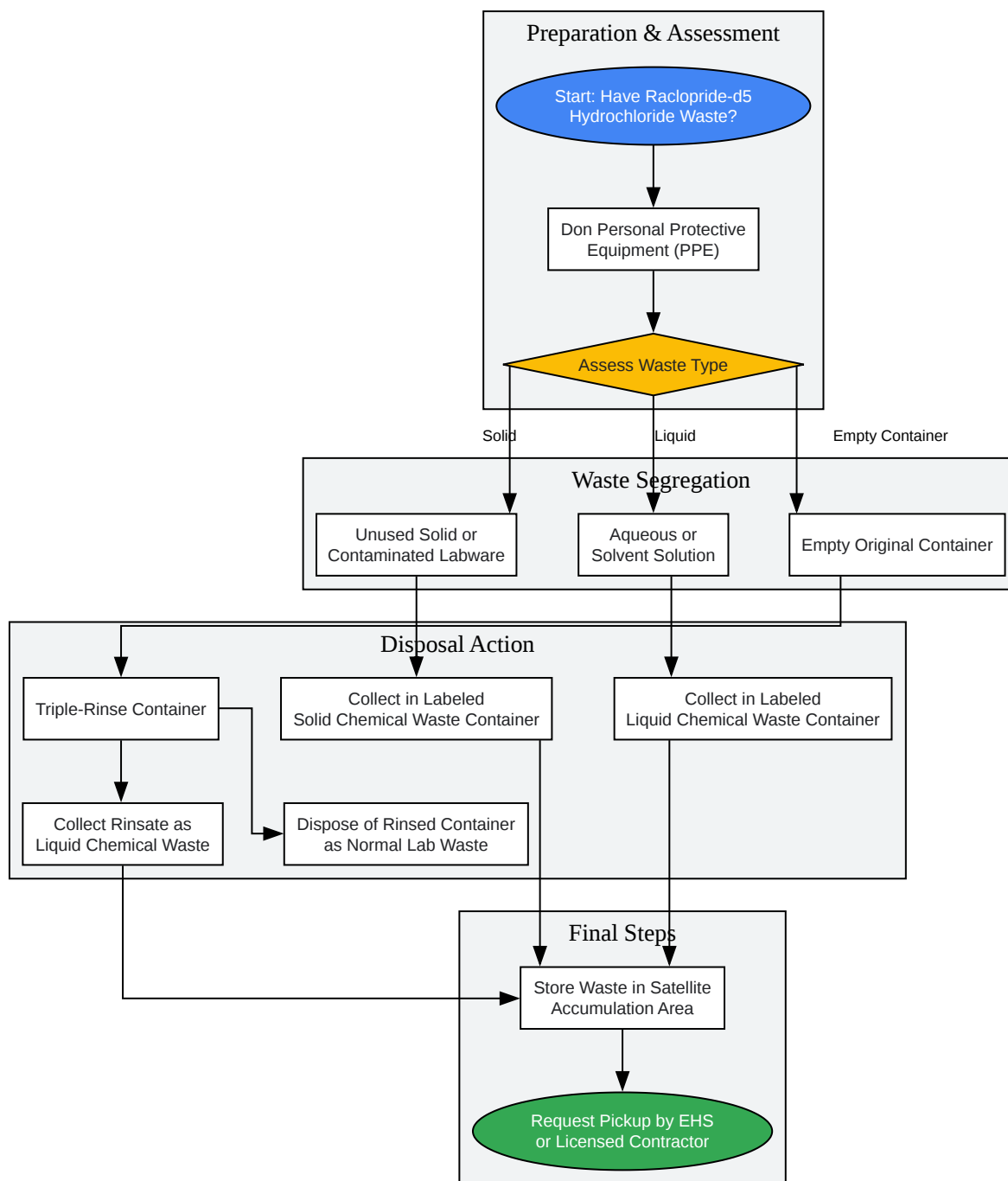
Data and Properties Summary

The following table summarizes key data relevant to the handling and disposal of **Raclopride-d5 Hydrochloride**.

Property	Data	Source Citation
Chemical Name	Raclopride-d5 Hydrochloride	[1]
CAS Number	1217623-85-2	[1]
GHS Classification	Not a hazardous substance or mixture	[1]
Physical State	Solid / Powder	[6]
Water Hazard Class	1 (Self-assessment): slightly hazardous for water	[2]
Storage	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.	[6]
Incompatible Materials	Strong oxidizing agents	[6]

Disposal Workflow

The logical workflow for the proper disposal of **Raclopride-d5 Hydrochloride** is illustrated in the diagram below.



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Caption: Disposal workflow for **Raclopride-d5 Hydrochloride**.

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